

Application Note: Isolation and Purification of Sanggenone C from Morus Root Bark

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Compound of Interest

Compound Name: Sanggenone C

Cat. No.: B10798990

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Abstract

Sanggenone C, a bioactive Diels-Alder adduct flavonoid found in the root bark of Morus species (e.g., Morus alba), exhibits significant anti-inflammatory and cytotoxic properties. Its isolation is complicated by the presence of structural isomers (e.g., Sanggenone D) and a complex lignocellulosic matrix. This application note details a robust, scalable protocol combining High-Speed Counter-Current Chromatography (HSCCC) for initial bulk fractionation and Preparative High-Performance Liquid Chromatography (Prep-HPLC) for final polishing. This orthogonal approach maximizes yield while ensuring high purity (>98%) suitable for structural elucidation and bioassays.

Introduction & Chemical Context

Sanggenone C is a flavanone-chalcone hybrid formed via a biosynthetic Diels-Alder reaction. Its separation is challenging due to:

- **Isomeric Complexity:** It often co-elutes with Sanggenone D and other isoprenylated flavonoids.

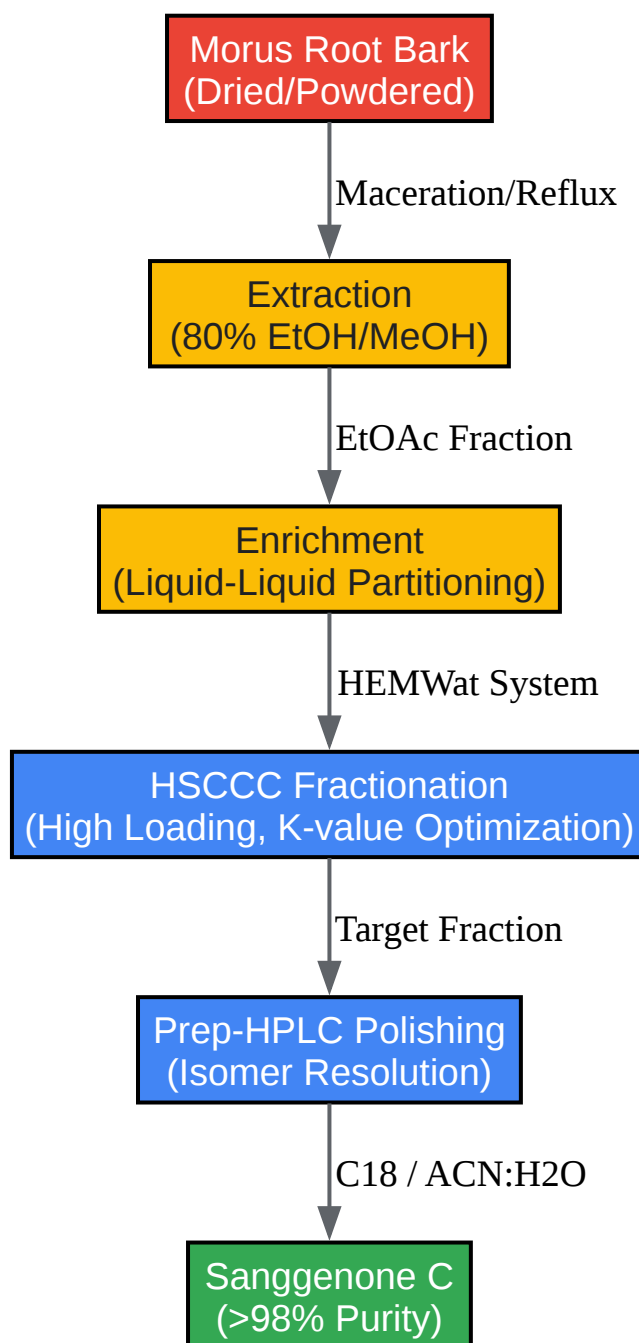
- Matrix Interference: The root bark contains high levels of tannins and polar glycosides that can foul solid-phase columns.

Compound Profile:

- Name: **Sanggenone C**
- Class: Diels-Alder type flavonoid adduct
- Source: Morus alba (Root Bark)[[1](#)]
- Solubility: Soluble in methanol, ethanol, ethyl acetate, DMSO; insoluble in water.
- UV Max: ~280–290 nm (characteristic of the flavanone skeleton).

Workflow Overview

The isolation strategy employs a "Capture and Polish" philosophy. Liquid-liquid partitioning enriches the flavonoid fraction, HSCCC provides high-loading separation without irreversible adsorption, and Prep-HPLC resolves the final isomers.



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Caption: Orthogonal workflow for the isolation of **Sanggenone C**, moving from bulk extraction to high-resolution purification.

Step-by-Step Protocol

Phase 1: Extraction and Enrichment

Objective: To remove bulk cellulose, sugars, and highly non-polar lipids, concentrating the flavonoid fraction.

- Raw Material: Pulverize dried Morus root bark to a fine powder (40–60 mesh).
- Extraction:
 - Solvent: 80% Ethanol or Methanol in water.
 - Ratio: 1:10 (w/v).
 - Method: Ultrasonic-assisted extraction (45 min, <40°C) or maceration (24h). Repeat 3 times.
 - Why: Aqueous alcohol penetrates the lignocellulosic matrix efficiently to solubilize phenolic adducts.
- Partitioning (Crucial Step):
 - Concentrate the combined extract to an aqueous suspension under reduced pressure.
 - Wash with n-Hexane (removes chlorophyll/waxes). Discard hexane layer.
 - Extract the aqueous layer with Ethyl Acetate (EtOAc) (3x).
 - Collect the EtOAc layer. This fraction contains the Sanggenones.[\[2\]](#)
 - Note: The aqueous residue contains sugars and highly polar glycosides and can be discarded.

Phase 2: High-Speed Counter-Current Chromatography (HSCCC)

Objective: Bulk separation of **Sanggenone C** from the complex EtOAc matrix. HSCCC is preferred here over silica gel to prevent irreversible adsorption of phenols.

System Selection (The "HEMWat" System): **Sanggenone C** is moderately polar. A biphasic solvent system of n-Hexane : Ethyl Acetate : Methanol : Water is the standard.[\[3\]](#)[\[4\]](#)

Protocol for K-Value Determination: Do not rely on a fixed ratio. Perform a test tube partition test to find a partition coefficient (

) between 0.5 and 2.5.

- Prepare 4 mL of solvent system (e.g., 3:5:3:5 ratio).
- Add ~2 mg of crude sample. Shake and settle.
- Analyze upper and lower phases by HPLC.[\[5\]](#)[\[6\]](#)
- Calculate

.

- If

(too non-polar), increase Methanol/Water.

- If

(too polar), increase Ethyl Acetate.

- Recommended Starting Ratio:n-Hexane : EtOAc : MeOH : Water (3:5:3:5 v/v).

HSCCC Operating Conditions:

Parameter	Setting
Apparatus	TBE-300 or equivalent (Coil Vol: ~300 mL)
Solvent System	n-Hexane/EtOAc/MeOH/Water (Optimized)
Stationary Phase	Upper Organic Phase (Standard Mode)
Mobile Phase	Lower Aqueous Phase
Flow Rate	1.5 – 2.0 mL/min
Rotation Speed	800 – 900 rpm
Detection	UV 280 nm

| Sample Loading | 200–500 mg per run (dissolved in 1:1 mix of phases) |

Phase 3: Preparative HPLC (Polishing)

Objective: Resolution of **Sanggenone C** from its stereoisomer Sanggenone D and minor impurities.

Method Development: Transfer the HSCCC fraction containing **Sanggenone C** to Prep-HPLC.

- Column: C18 Reverse Phase (e.g., YMC-Pack ODS-A, 5 μ m, 250 $\times$ 20 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (improves peak shape for phenols).
 - B: Acetonitrile (ACN).[7]
- Gradient Strategy:
 - Start: 30% B.[8][9]
 - Ramp: 30% $\rightarrow$ 70% B over 40 mins.
 - Why: A shallow gradient is required to separate the diastereomers (C and D).
- Flow Rate: 10–15 mL/min (depending on column diameter).
- Detection: UV 280 nm and 320 nm.

Data Summary Table: Separation Parameters

Technique	Critical Parameter	Target Value/Condition
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| HSCCC | Partition Coefficient (

) |

(Ideal: $\sim$ 1.0) | | HSCCC | Retention of Stationary Phase | > 50% (Ensures resolution) | | Prep-

HPLC | Resolution (

) |

between Isomers C & D | | Prep-HPLC | Loading Capacity | ~50 mg per injection (20mm ID column) |

Identification & Quality Control

Isolates must be verified using orthogonal analytical techniques.

- HPLC Purity Check: Re-inject isolated peak on an analytical C18 column. Purity should be calculated by area normalization (>98%).
- UV Spectrum: Observe

at ~283 nm and ~325 nm (shoulder).
- Mass Spectrometry (ESI-MS):
 - Positive Mode

Da.
 - Negative Mode

Da.
- NMR Spectroscopy:
 - Distinctive signals: Diels-Alder cyclohexene ring protons and characteristic flavonoid aromatic protons.

Expert Insights & Troubleshooting

Common Pitfall: Peak Tailing

- Cause: Interaction between the phenolic hydroxyls of **Sanggenone C** and residual silanols on the HPLC column.

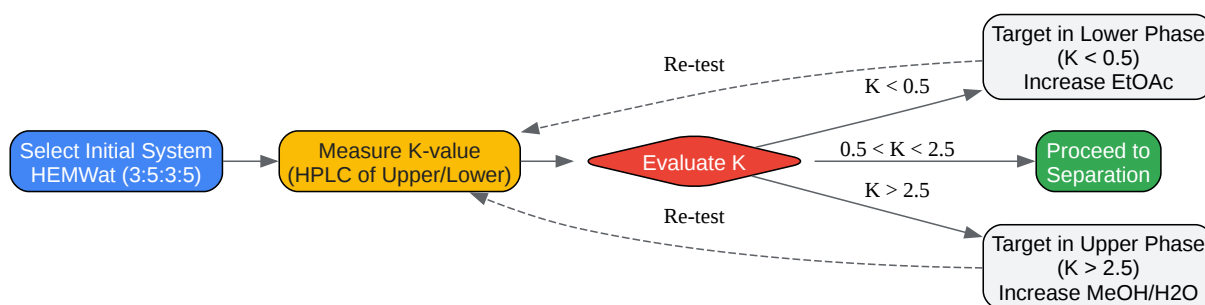
- Solution: Ensure the mobile phase contains an acid modifier (0.1% Formic Acid or Acetic Acid). Do not use neutral water.

Common Pitfall: Emulsification in HSCCC

- Cause: High saponin content in the crude extract.
- Solution: The initial Liquid-Liquid Partition (EtOAc/Water) is mandatory. If emulsions persist, filter the sample through a 0.45 μ m PTFE filter before injection.

Visualizing the Separation Logic

The following diagram illustrates the decision-making process for solvent system optimization in HSCCC, a critical step often overlooked.



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Caption: Iterative logic for optimizing the HSCCC solvent system to ensure target compound elutes in the "Sweet Spot" ($K=1$).

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